

An In-Depth Technical Guide to Glycidyl Butyrate: Molecular Weight and Formula

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Compound of Interest

Compound Name: Glycidyl butyrate

Cat. No.: B011441

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This guide provides a focused overview of the molecular weight and chemical formula of **glycidyl butyrate**, a compound with applications in the synthesis of various chemical intermediates.

Physicochemical Data of Glycidyl Butyrate

The essential molecular details of **glycidyl butyrate** are summarized in the table below. This information is critical for stoichiometric calculations, analytical characterization, and the design of synthetic pathways.

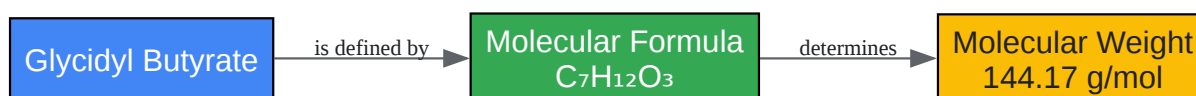
Property	Value	Citations
Molecular Formula	C ₇ H ₁₂ O ₃	
Molecular Weight	144.17 g/mol	
Alternate Molecular Weight	144.1684 g/mol	

The molecular formula, C₇H₁₂O₃, delineates the elemental composition of the molecule, indicating the presence of seven carbon atoms, twelve hydrogen atoms, and three oxygen atoms. The molecular weight is a crucial parameter derived from this composition, with the

most commonly cited value being 144.17 g/mol . An alternative, more precise value of 144.1684 g/mol is also available.

Logical Relationship of Glycidyl Butyrate's Core Properties

The relationship between the compound's name, its elemental composition (formula), and its resulting molecular weight can be visualized as a direct logical progression. The chemical structure dictates the formula, which in turn determines the molecular weight.



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Core property relationship of **Glycidyl Butyrate**.

This guide provides the foundational molecular data for **glycidyl butyrate**, essential for its application in scientific research and development. The provided information, including the molecular formula and weight, serves as a critical reference for any experimental or theoretical work involving this compound.

- To cite this document: BenchChem. [An In-Depth Technical Guide to Glycidyl Butyrate: Molecular Weight and Formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b011441#glycidyl-butyrate-molecular-weight-and-formula\]](https://www.benchchem.com/product/b011441#glycidyl-butyrate-molecular-weight-and-formula)

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